

Diphenyl Phosphite (CAS No. 4712-55-4): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl phosphite*

Cat. No.: *B166088*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **diphenyl phosphite** (CAS No. 4712-55-4), a versatile organophosphorus compound. It covers its chemical and physical properties, synthesis methodologies, key reactions, and significant applications, with a focus on providing practical information for laboratory and research settings.

Chemical Identification and Properties

Diphenyl phosphite, also known as diphenyl phosphonate, is a diorganophosphite with the chemical formula $(C_6H_5O)_2P(O)H$.^[1] It is a colorless to pale yellow, viscous liquid under standard conditions.^[2] The molecule adopts a tetrahedral geometry.^[1]

Physicochemical Data

The following table summarizes the key physicochemical properties of **diphenyl phosphite**.

Property	Value	Reference(s)
CAS Number	4712-55-4	[1][2][3]
Molecular Formula	C ₁₂ H ₁₁ O ₃ P	[1][4][5]
Molecular Weight	234.19 g/mol	[1][4][6]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	12 °C	[1][4]
Boiling Point	218-219 °C at 26 mmHg	[3]
Density	1.223 g/cm ³ at 25 °C	[1][4]
Refractive Index (n ²⁰ /D)	1.558	[7]
Flash Point	176 °C (closed cup)	[4][7]
Vapor Pressure	5 mmHg at 140 °C	[7]
Solubility	Soluble in organic solvents	[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **diphenyl phosphite**.

Spectrum	Key Features
¹ H NMR	Signals corresponding to the phenyl protons and the P-H proton.
¹³ C NMR	Resonances for the aromatic carbons.
³¹ P NMR	A characteristic signal for the phosphite phosphorus atom.
Infrared (IR)	Strong absorptions corresponding to P=O, P-O-C, and C-H (aromatic) bonds.
Mass Spectrometry (MS)	Molecular ion peak corresponding to the molecular weight.

Synthesis of Diphenyl Phosphite

Diphenyl phosphite can be synthesized through several methods. Two common laboratory-scale preparations are detailed below.

Synthesis from Phosphorus Trichloride and Phenol

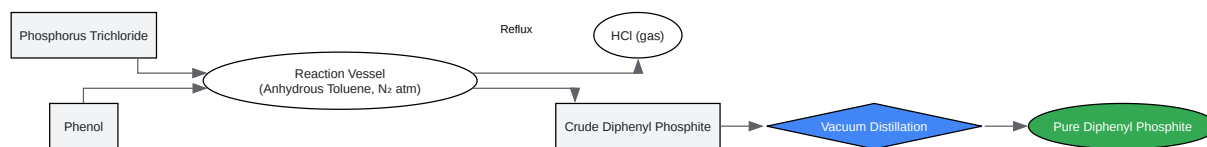
A widely used method involves the reaction of phosphorus trichloride with phenol.[\[1\]](#)

Materials:

- Phosphorus trichloride (PCl_3)
- Phenol ($\text{C}_6\text{H}_5\text{OH}$)
- Anhydrous toluene
- Nitrogen gas supply

Procedure:

- A solution of phenol (3 equivalents) in anhydrous toluene is prepared in a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a condenser connected to a nitrogen inlet.
- The flask is flushed with nitrogen to ensure an inert atmosphere.
- Phosphorus trichloride (1 equivalent) is added dropwise to the stirred phenol solution at a controlled temperature (typically 0-5 °C).
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for several hours to ensure the complete evolution of hydrogen chloride gas.
- The reaction progress can be monitored by ^{31}P NMR spectroscopy.
- Upon completion, the solvent is removed under reduced pressure.
- The crude **diphenyl phosphite** is then purified by vacuum distillation.



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Caption: Synthesis of **Diphenyl Phosphite** from PCl_3 and Phenol.

Synthesis from Triphenyl Phosphite and Phosphorous Acid

An alternative high-yield synthesis involves the reaction of triphenyl phosphite with phosphorous acid.[8]

Materials:

- Triphenyl phosphite ($(\text{C}_6\text{H}_5\text{O})_3\text{P}$)
- Phosphorous acid (H_3PO_3)

Procedure:

- In a reaction flask equipped with a stirrer, thermometer, and heating mantle, combine triphenyl phosphite (2 moles) and phosphorous acid (1 mole).[8]
- The mixture is gradually warmed with stirring. The phosphorous acid, which is initially an insoluble layer, will dissolve as the temperature rises.[8]
- Continue heating the mixture to approximately 160 °C.[8]
- Hold the reaction at this temperature for about one hour.
- The reaction is quantitative, yielding **diphenyl phosphite**. [8] No byproducts are formed, simplifying purification.[8]

- The product can be further purified by molecular distillation if necessary.[\[8\]](#)

Key Reactions of Diphenyl Phosphite

Diphenyl phosphite is a key reactant in several important organic transformations, most notably the Kabachnik-Fields reaction.

The Kabachnik-Fields Reaction

The Kabachnik-Fields reaction is a three-component condensation reaction between an amine, a carbonyl compound (aldehyde or ketone), and a hydrophosphoryl compound like **diphenyl phosphite** to produce α -aminophosphonates.[\[1\]](#) These products are of significant interest in medicinal chemistry as they are analogues of α -amino acids.

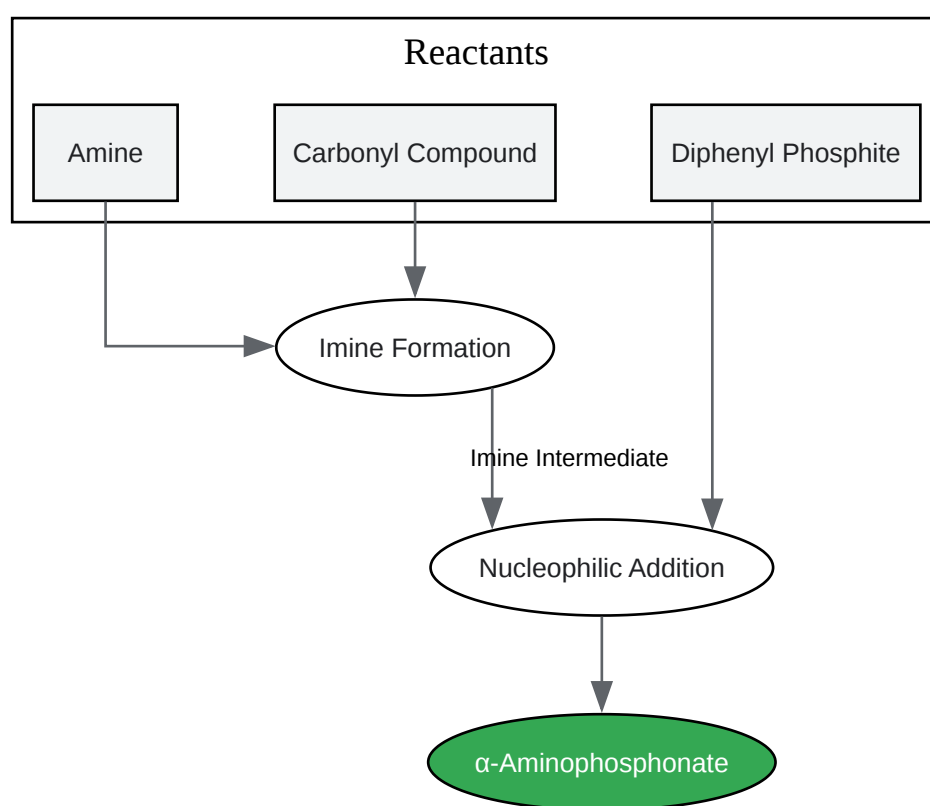
Materials:

- Aldehyde or ketone
- Amine
- **Diphenyl phosphite**
- Solvent (e.g., toluene, ethanol, or solvent-free)
- Catalyst (optional, e.g., a Lewis acid)

Procedure:

- In a reaction vessel, combine the amine (1 equivalent), the carbonyl compound (1 equivalent), and **diphenyl phosphite** (1 equivalent).
- The mixture is stirred at a suitable temperature, which can range from room temperature to elevated temperatures, depending on the reactivity of the substrates.
- The reaction can be performed neat or in a solvent.
- A catalyst may be added to increase the reaction rate and yield.

- The progress of the reaction is monitored by techniques such as thin-layer chromatography (TLC) or NMR spectroscopy.
- Upon completion, the reaction mixture is worked up. This typically involves dilution with an organic solvent, washing with aqueous solutions to remove any catalyst and unreacted starting materials, and drying of the organic phase.
- The crude α -aminophosphonate is then purified, commonly by column chromatography or recrystallization.



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Caption: The Kabachnik-Fields Reaction Pathway.

Applications of Diphenyl Phosphite

Diphenyl phosphite's reactivity and properties make it a valuable compound in various industrial and research applications.

- **Polymer Additive:** It serves as a stabilizer, antioxidant, and flame retardant in a variety of polymers.[2][9] As an antioxidant, it functions by scavenging free radicals, thereby preventing the degradation of the polymer matrix.[9] Its phosphorus content contributes to its flame retardant properties by promoting the formation of a protective char layer during combustion.[9]
- **Organic Synthesis:** It is a versatile reagent for the synthesis of a wide range of organophosphorus compounds, including α -aminophosphonates, α -hydroxyphosphonates, and other phosphonate esters.[2]
- **Ligand in Coordination Chemistry:** **Diphenyl phosphite** can act as a ligand in the formation of transition metal complexes.[2]
- **Pharmaceutical and Agrochemical Intermediate:** The phosphonate derivatives synthesized from **diphenyl phosphite** have potential applications in drug discovery and the development of new agrochemicals.[2]

Safety and Handling

Diphenyl phosphite is a hazardous chemical and must be handled with appropriate safety precautions.

- **Hazards:** It is corrosive and can cause severe skin and eye burns. It is also harmful if swallowed or inhaled, causing burns to the digestive and respiratory tracts. The substance is moisture-sensitive.
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles with a face shield, and a lab coat.[3] Work in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere (e.g., nitrogen).[4]
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[3]

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- To cite this document: BenchChem. [Diphenyl Phosphite (CAS No. 4712-55-4): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166088#diphenyl-phosphite-cas-number-4712-55-4-identification]

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